

A Technical Guide to the Spectroscopic Profile of 5,5-Diethylhydantoin

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Compound of Interest

Compound Name: 5,5-Diethylhydantoin

CAS No.: 5455-34-5

Cat. No.: B1214310

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **5,5-diethylhydantoin**, a member of the hydantoin class of heterocyclic compounds. Due to a scarcity of published experimental data for this specific molecule, this guide leverages predictive models and comparative analysis with structurally similar analogs, primarily 5,5-dimethylhydantoin, to offer an in-depth interpretation of its expected Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document is intended for researchers, scientists, and professionals in drug development and materials science, providing a foundational understanding of the spectroscopic properties of **5,5-diethylhydantoin** and the methodologies for its characterization.

Introduction: The Significance of 5,5-Diethylhydantoin and Its Spectroscopic Characterization

Hydantoins are a class of five-membered heterocyclic organic compounds that are of significant interest in medicinal chemistry and industrial applications.[1][2] Their derivatives are known to exhibit a wide range of biological activities, including anticonvulsant, antiarrhythmic, and antimicrobial properties. 5,5-disubstituted hydantoins, in particular, form the core structure of several pharmaceutical agents. The nature of the substituents at the C5 position plays a crucial role in determining the molecule's biological activity and physicochemical properties.

5,5-diethylhydantoin, while less studied than its dimethyl or diphenyl counterparts, represents an important analog for structure-activity relationship (SAR) studies. A thorough understanding of its three-dimensional structure and electronic properties is paramount for predicting its behavior in biological systems and for the development of new therapeutic agents. Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for elucidating the molecular structure and confirming the identity of synthesized compounds.

This guide will provide a detailed, albeit predictive, exploration of the spectroscopic signature of **5,5-diethylhydantoin**. The interpretations are grounded in the fundamental principles of each spectroscopic method and are supported by data from closely related and well-characterized hydantoin derivatives.

Molecular Structure and Key Features

To comprehend the spectroscopic data, it is essential to first visualize the molecular architecture of **5,5-diethylhydantoin**.

Figure 1: Chemical structure of **5,5-diethylhydantoin**.

The key structural features that will influence its spectroscopic properties are:

- The Hydantoin Ring: A five-membered ring containing two nitrogen atoms and two carbonyl groups.
- Amide Protons (N-H): Protons attached to the nitrogen atoms at positions 1 and 3.
- Carbonyl Groups (C=O): Two carbonyl groups at positions 2 and 4.
- Quaternary Carbon (C5): A sp^3 -hybridized carbon atom substituted with two ethyl groups.

- Ethyl Groups ($-\text{CH}_2\text{CH}_3$): Two equivalent ethyl groups attached to the C5 carbon.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **5,5-diethylhydantoin** is expected to be relatively simple due to the molecule's symmetry. The two ethyl groups are chemically equivalent, as are the two N-H protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.0 - 9.0	Broad Singlet	2H	N-H	The acidic protons of the amide groups are expected to appear as a broad singlet. The exact chemical shift can be highly dependent on the solvent and concentration.
~1.8 - 2.0	Quartet (q)	4H	-CH ₂ -	The methylene protons are adjacent to a methyl group, resulting in a quartet. They are deshielded by the electronegative hydantoin ring.
~0.8 - 1.0	Triplet (t)	6H	-CH ₃	The methyl protons are adjacent to a methylene group, resulting in a triplet.

Disclaimer: These are predicted chemical shifts based on the analysis of similar structures like 5,5-dimethylhydantoin and general principles of NMR spectroscopy. Actual experimental values may vary.

Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will provide information about the different carbon environments in the molecule.

Predicted Chemical Shift (δ , ppm)	Carbon Assignment	Rationale
~170 - 180	C2, C4 (Carbonyls)	Carbonyl carbons in a five-membered ring typically resonate in this region.
~60 - 70	C5 (Quaternary)	The sp^3 -hybridized quaternary carbon atom is deshielded by the two nitrogen atoms and two carbonyl groups.
~25 - 35	$-\text{CH}_2-$	The methylene carbons of the ethyl groups.
~8 - 12	$-\text{CH}_3$	The methyl carbons of the ethyl groups.

Disclaimer: These are predicted chemical shifts. For accurate assignments, 2D NMR experiments such as HSQC and HMBC would be necessary.

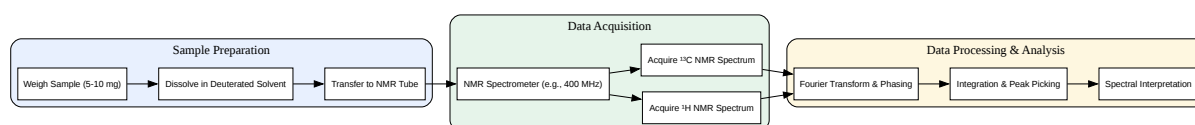
Experimental Protocol for NMR Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of the **5,5-diethylhydantoin** sample.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3) in a standard 5 mm NMR tube.
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied if necessary.

Instrumentation and Parameters:

- Spectrometer: A 300, 400, or 500 MHz NMR spectrometer.
- ^1H NMR Parameters:
 - Pulse Program: Standard single pulse (e.g., zg30).
 - Number of Scans: 16-64, depending on the sample concentration.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-12 ppm.
- ^{13}C NMR Parameters:
 - Pulse Program: Proton-decoupled pulse program (e.g., zgpg30).
 - Number of Scans: 1024 or more, as the natural abundance of ^{13}C is low.
 - Relaxation Delay: 2-5 seconds.
 - Spectral Width: 0-200 ppm.



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Figure 2: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Predicted IR Absorption Bands

The IR spectrum of **5,5-diethylhydantoin** is expected to be dominated by absorptions from the N-H and C=O bonds.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3200 - 3400	N-H Stretch	Amide	Strong, Broad
2850 - 3000	C-H Stretch	Alkane (Ethyl)	Medium to Strong
~1770 and ~1710	C=O Stretch	Carbonyl (Amide)	Strong
~1460	C-H Bend	Methylene	Medium
~1370	C-H Bend	Methyl	Medium

The presence of two distinct carbonyl stretching bands is a characteristic feature of the hydantoin ring, arising from the symmetric and asymmetric stretching vibrations of the two C=O groups.

Experimental Protocol for IR Spectroscopy

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the **5,5-diethylhydantoin** sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
- The mixture should be ground to a fine, homogeneous powder.
- Place the powder into a pellet press and apply pressure to form a transparent or translucent pellet.

Instrumentation and Data Acquisition:

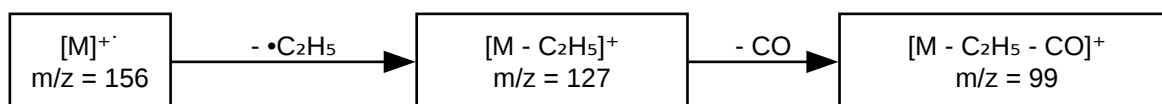
- Place the KBr pellet in the sample holder of an FTIR spectrometer.
- Record a background spectrum of the empty sample compartment.
- Acquire the sample spectrum over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Predicted Mass Spectrum and Fragmentation

- Molecular Ion (M^+): The molecular weight of **5,5-diethylhydantoin** ($\text{C}_7\text{H}_{12}\text{N}_2\text{O}_2$) is 156.18 g/mol . A prominent molecular ion peak is expected at $m/z = 156$.
- Key Fragmentation Pathways:
 - Loss of an ethyl radical ($-\text{C}_2\text{H}_5$): This is a likely fragmentation pathway, resulting in a fragment at $m/z = 127$.
 - Loss of an ethyl group followed by CO: This would lead to a fragment at $m/z = 99$.
 - Cleavage of the hydantoin ring: Various ring-opening and fragmentation pathways can occur, leading to smaller fragments.



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Figure 3: A simplified predicted fragmentation pathway for **5,5-diethylhydantoin**.

Experimental Protocol for Mass Spectrometry

Sample Introduction and Ionization:

- Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile).

- Introduce the sample into the mass spectrometer via direct infusion or through a chromatographic system (e.g., GC-MS or LC-MS).
- Electron ionization (EI) is a common method for generating fragments. Electrospray ionization (ESI) can be used to observe the protonated molecule $[M+H]^+$.

Data Acquisition:

- Acquire the mass spectrum over a suitable m/z range (e.g., 50-300).
- Analyze the resulting spectrum to identify the molecular ion and major fragment ions.

Conclusion

This technical guide has provided a detailed, predictive overview of the spectroscopic data for **5,5-diethylhydantoin**. While experimental data remains elusive in the public domain, the theoretical analysis presented here, based on established spectroscopic principles and comparison with known analogs, offers a robust framework for the characterization of this compound. The predicted ^1H NMR, ^{13}C NMR, IR, and MS data provide a valuable reference for researchers working on the synthesis and application of **5,5-diethylhydantoin** and other hydantoin derivatives. It is our hope that this guide will stimulate further experimental investigation into the properties of this intriguing molecule.

References

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Sources

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